

An In-depth Technical Guide to the Physicochemical Properties of Retapamulin

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Compound of Interest

Compound Name: MC-Val-Cit-PAB-Retapamulin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of Retapamulin, a topical antibiotic belonging to the pleuromutilin class. The information presented herein is intended to support research, development, and formulation activities involving this active pharmaceutical ingredient (API).

Physicochemical Properties

Retapamulin is a semi-synthetic derivative of pleuromutilin.^[1] It presents as a white to pale-yellow crystalline solid.^[1] A summary of its key physicochemical properties is provided in the tables below.

Table 1: General Physicochemical Properties of Retapamulin

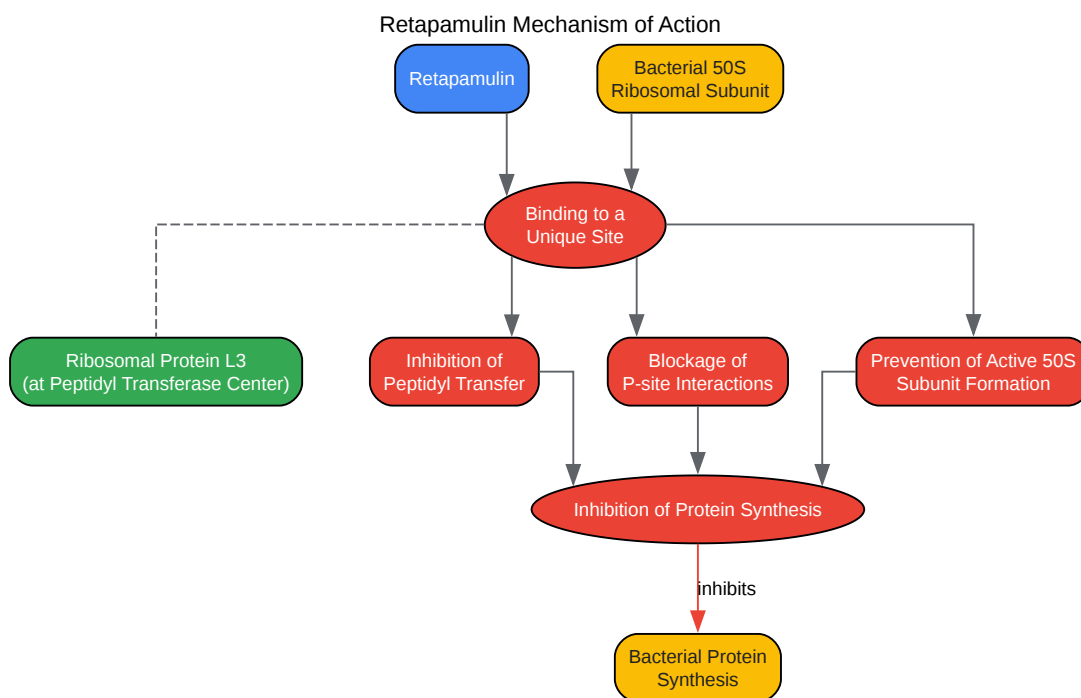
Property	Value	Reference
Molecular Formula	C ₃₀ H ₄₇ NO ₄ S	[2]
Molecular Weight	517.77 g/mol	[2]
Appearance	White to pale-yellow solid	[1]
Melting Point	Experimental data not readily available in cited literature.	-
pKa	Experimental data not readily available in cited literature.	-

Table 2: Solubility and Partition Coefficient of Retapamulin

Property	Value	Reference
Aqueous Solubility	3.94e-04 g/L	[3]
Solubility in Organic Solvents	Soluble in Dimethyl sulfoxide (DMSO) and Methanol	-
Partition Coefficient (log D, octanol/water)	+1.89	[1]
Calculated XLogP3	6.1	[3]

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Retapamulin exerts its antibacterial effect by selectively inhibiting bacterial protein synthesis.[4] Its mechanism is distinct from many other classes of antibiotics. Retapamulin binds to a unique site on the 50S subunit of the bacterial ribosome, specifically involving the ribosomal protein L3 located at the peptidyl transferase center (PTC).[1][4][5] This binding action interferes with the P-site, blocks peptidyl transfer, and prevents the proper formation of active 50S ribosomal subunits, ultimately halting protein synthesis.[4]



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Caption: Retapamulin's mechanism of action targeting the bacterial ribosome.

Experimental Protocols

This section outlines a robust experimental protocol for the quantification of Retapamulin in topical cream formulations using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC).[6]

Chromatographic Conditions:

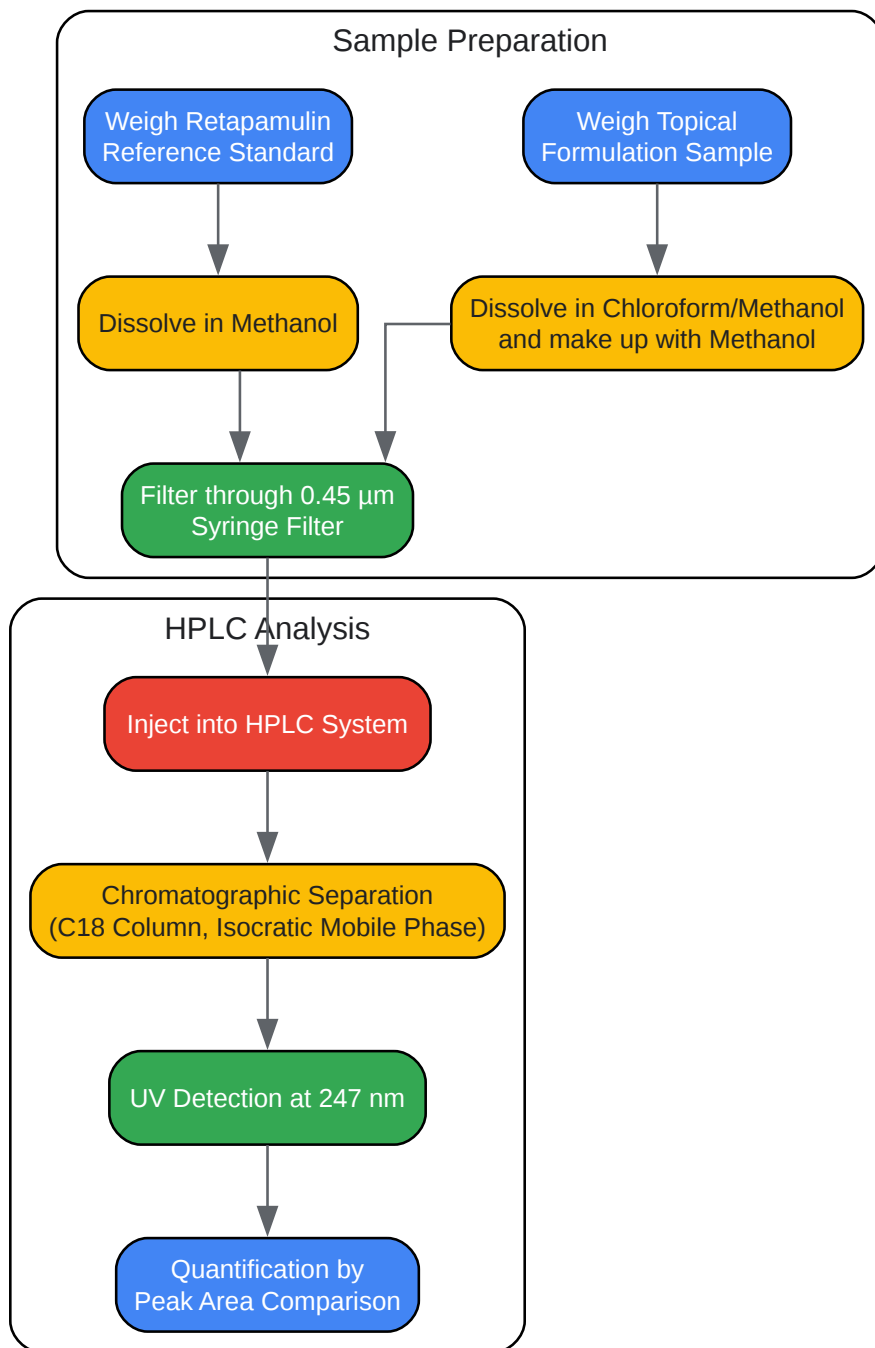
- Stationary Phase: C18 column (250 mm × 4.6 mm, 5 µm)[6]
- Mobile Phase: Isocratic mixture of methanol and 50 mM potassium dihydrogen orthophosphate buffer (pH 7.0) in a 90:10 (v/v) ratio[6]
- Flow Rate: 1.0 mL/min[6]
- Injection Volume: 10 µL[6]
- Column Temperature: 25°C[6]
- Detection Wavelength: 247 nm[6]

Sample Preparation:

- Standard Solution: Accurately weigh 10 mg of Retapamulin reference standard and dissolve it in 5 mL of methanol. Make up the volume to 10 mL with methanol to obtain a standard stock solution of 1000 µg/mL.[6]
- Cream Formulation: Accurately weigh 1 g of the cream (equivalent to 10 mg of Retapamulin) and dissolve it in 5 mL of a 1:1 (v/v) mixture of chloroform and methanol. Make up the volume to 100 mL with methanol to achieve a final concentration of 100 µg/mL.[6]
- Microemulsion Formulation: Accurately weigh 1 g of the microemulsion (equivalent to 10 mg of Retapamulin) and dissolve it in 10 mL of methanol. Make up the volume to 100 mL with methanol to obtain a final concentration of 100 µg/mL.[6]
- Filter all solutions through a 0.45 µm syringe filter before injection.

Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms. The retention time for Retapamulin is approximately 4.34 ± 0.2 minutes.[6] Quantify the amount of Retapamulin in the samples by comparing the peak areas with that of the standard solution.

RP-HPLC Workflow for Retapamulin Quantification



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Caption: Workflow for the quantification of Retapamulin in topical formulations.

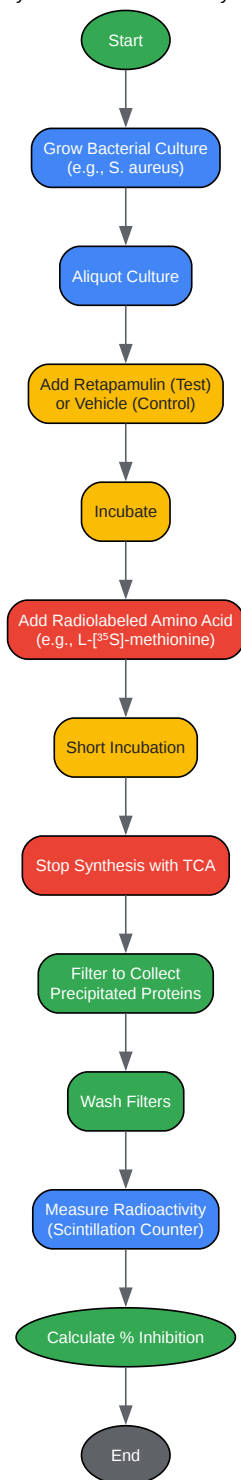
This assay determines the inhibitory effect of Retapamulin on bacterial protein synthesis.

Principle: The assay measures the incorporation of a radiolabeled amino acid (e.g., L-[³⁵S]-methionine) into newly synthesized proteins in a bacterial cell culture. A decrease in radioactivity in the treated sample compared to the control indicates inhibition of protein synthesis.

General Protocol:

- Grow a culture of the test bacteria (e.g., *Staphylococcus aureus*) to the mid-logarithmic phase.
- Aliquot the bacterial culture into tubes.
- Add varying concentrations of Retapamulin to the experimental tubes, and a vehicle control to the control tubes.
- Incubate the tubes for a defined period.
- Add a radiolabeled amino acid, such as L-[³⁵S]-methionine, to each tube and incubate for a short period to allow for incorporation into proteins.
- Stop the protein synthesis by adding a precipitating agent like trichloroacetic acid (TCA).
- Collect the precipitated proteins by filtration.
- Wash the filters to remove any unincorporated radiolabeled amino acid.
- Measure the radioactivity of the filters using a scintillation counter.
- Calculate the percentage of protein synthesis inhibition for each Retapamulin concentration relative to the control.

Protein Synthesis Inhibition Assay Workflow



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Caption: A generalized workflow for determining protein synthesis inhibition.

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References

- 1. tga.gov.au [tga.gov.au]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Retapamulin | C₃₀H₄₇NO₄S | CID 6918462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Retapamulin - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Retapamulin Inhibition of Translation and 50S Ribosomal Subunit Formation in Staphylococcus aureus Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
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